

A Comparative Ecotoxicological Assessment of Adipate Esters and Phthalate Plasticizers

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Compound of Interest

Compound Name: Diethyl adipate

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The selection of plasticizers in product formulation, particularly in sensitive applications such as medical devices and laboratory equipment, necessitates a thorough understanding of their potential environmental impact. This guide provides an objective comparison of the ecotoxicity of two common classes of plasticizers: adipate esters and phthalate esters. The following sections present quantitative ecotoxicity data, detailed experimental methodologies, and visual representations of key toxicological pathways to aid in informed decision-making.

Executive Summary

Adipate esters are increasingly considered safer alternatives to many phthalate plasticizers.^[1]^[2] This is largely due to the growing body of evidence on the endocrine-disrupting properties and reproductive toxicity of certain phthalates.^[1] Adipates generally exhibit lower acute and chronic toxicity to aquatic organisms and are often more readily biodegradable.^[2]^[3] However, the ecotoxicity of both classes of compounds can vary significantly based on their specific chemical structure, particularly the length of the alkyl chains.

Data Presentation: Quantitative Ecotoxicity Comparison

The following tables summarize the acute and chronic ecotoxicity data for representative adipate and phthalate esters across various trophic levels.

Table 1: Aquatic Ecotoxicity of Adipate Esters

Plasticizer	Test Organism	Endpoint	Value (mg/L)	Reference
Di(2-ethylhexyl) adipate (DEHA/DOA)	Daphnia magna (Water Flea)	48h EC50	0.48 - 0.85	[3] [4]
Daphnia magna (Water Flea)	21d NOEC	0.024 - 0.052	[3] [4]	
Fish (various species)	96h LC50	> 0.78	[3] [4]	
Algae	72h EC50	Not acutely toxic at water solubility	[3] [4]	
Dibutyl adipate (DBA)	Oryzias latipes (Japanese Rice Fish)	96h LC50	3.7	[3]
Diisodecyl adipate (DIDA)	Daphnia magna (Water Flea)	48h EC50	> 100 (estimated)	[3]
Danio rerio (Zebrafish)	96h LC50	> 100 (estimated)	[3]	
Desmodesmus subspicatus (Green Algae)	72h EC50	> 100 (estimated)	[3]	
Diisononyl adipate (DINA)	-	-	Limited data available	[5]

Table 2: Aquatic Ecotoxicity of Phthalate Esters

Plasticizer	Test Organism	Endpoint	Value (mg/L)	Reference
Dimethyl phthalate (DMP)	Daphnia magna	48h IC50	284	
Diethyl phthalate (DEP)	Daphnia magna	48h IC50	22.0	
Di-n-butyl phthalate (DBP)	Daphnia magna	48h IC50	6.78	
Zebrafish	72h LC50	0.63		
Butyl benzyl phthalate (BBP)	Zebrafish	72h LC50	0.72	
Di(2-ethylhexyl) phthalate (DEHP)	Daphnia magna	21d NOEC	0.158 - 0.811	
Common Carp	96h LC50	37.95		
Di-n-octyl phthalate (DOP)	Common Carp	96h LC50	7.95	
Diisononyl phthalate (DINP)	Daphnia magna	21d GM-MATC	0.15	
Diisodecyl phthalate (DIDP)	Daphnia magna	21d GM-MATC	0.15	

GM-MATC: Geometric Mean Maximum Acceptable Toxicant Concentration

Table 3: Soil and Sediment Ecotoxicity

Plasticizer	Test Organism/Matrix	Endpoint	Value (mg/kg)	Reference
Di(2-ethylhexyl) phthalate (DEHP)	Eisenia fetida (Earthworm)	14d LC50	> 1000	[6]
Sediment	SQC (EQSsed)	1.8	[7]	
Phthalates (general)	Allobophora tuberculata, Eisenia fetida, Eudrilus eugeniae, Perionyx excavatus	14d LC50	Generally low toxicity	[8]

SQC (EQSsed): Sediment Quality Criterion (Equilibrium Partitioning Method)

Experimental Protocols

The ecotoxicity data presented are primarily derived from standardized test protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of key experimental methodologies.

Acute Aquatic Toxicity Testing (Fish, Daphnia, Algae)

1. Fish Acute Toxicity Test (based on OECD Guideline 203)[3]

- **Test Organism:** Recommended species include Zebrafish (*Danio rerio*) or Rainbow Trout (*Oncorhynchus mykiss*).
- **Test Conditions:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for 96 hours. Key water quality parameters such as temperature, pH, and dissolved oxygen are maintained within strict limits.

- Procedure: A control group and at least five geometrically spaced test concentrations are used. Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.
- Endpoint: The primary endpoint is the 96-hour median lethal concentration (LC50), which is the concentration estimated to be lethal to 50% of the test fish population.[9]

2. Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)[3]

- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old, from a healthy culture.
- Test Conditions: Daphnids are exposed to the test substance in a static system for 48 hours under controlled temperature (18-22°C) and photoperiod (16h light/8h dark).
- Procedure: A control and at least five test concentrations are prepared. The number of immobilized daphnids (unable to swim after gentle agitation) is recorded at 24 and 48 hours.
- Endpoint: The 48-hour median effective concentration (EC50) for immobilization is calculated.[9]

3. Algal Growth Inhibition Test (based on OECD Guideline 201)[3]

- Test Organism: An exponentially growing culture of a selected green algae species, such as *Desmodesmus subspicatus*.
- Test Conditions: Algal cultures are exposed to various concentrations of the test substance for 72 to 96 hours under continuous illumination and controlled temperature.
- Procedure: Algal growth is measured over time in control and test cultures. Common measurement techniques include cell counts or chlorophyll fluorescence.
- Endpoint: The primary endpoint is the inhibition of growth, expressed as the 72-hour or 96-hour EC50, which is the concentration causing a 50% reduction in algal growth or growth rate.[9]

Soil and Sediment Biodegradation and Toxicity Testing

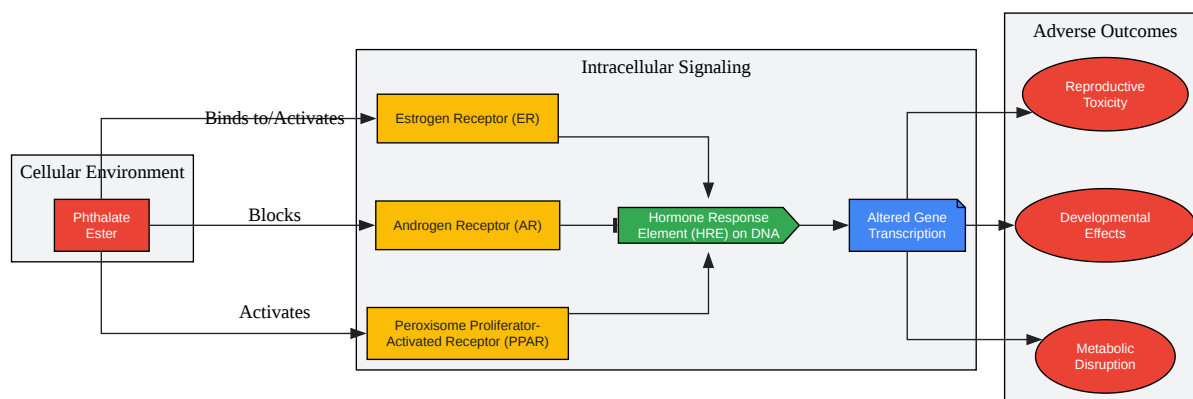
1. Soil Biodegradation Study (example protocol)[[10](#)]

- Procedure: The test substance is mixed with soil at a specified ratio (e.g., 10 g of ester per 1 kg of soil). At set intervals, soil samples are collected, and the remaining concentration of the substance and its metabolites are determined using analytical methods like High-Performance Liquid Chromatography (HPLC) after extraction.

2. Earthworm Acute Toxicity Test (based on OECD Guideline 207)

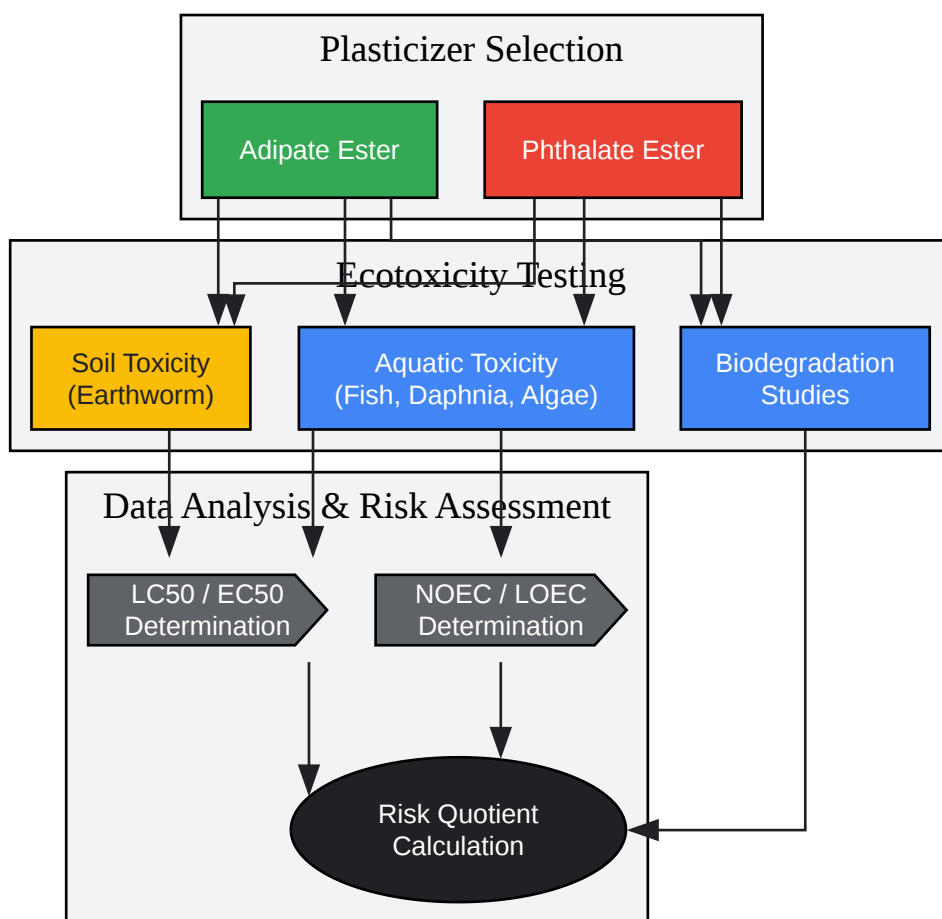
- Test Organism: Adult earthworms of a specified species, such as *Eisenia fetida*.
- Test Conditions: Earthworms are exposed to the test substance mixed into a standardized artificial soil for 14 days.
- Procedure: A control and a range of test concentrations are prepared. Mortality is assessed at 7 and 14 days.
- Endpoint: The 14-day LC50 is determined.

Mandatory Visualization



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Caption: Endocrine disruption pathway of phthalate esters.



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Caption: Workflow for comparative ecotoxicity assessment.

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